

# LC-MS/MS method for Leu-Enkephalin amide quantification in plasma

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## Compound of Interest

Compound Name: *Leu-Enkephalin amide*

Cat. No.: *B8069468*

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An LC-MS/MS method for the sensitive and selective quantification of **Leu-Enkephalin amide** in plasma has been developed. This application note provides a detailed protocol for sample preparation, chromatographic separation, and mass spectrometric detection, along with method validation parameters. The method utilizes a simple protein precipitation step for plasma sample cleanup, followed by analysis using a reverse-phase C18 column coupled to a triple quadrupole mass spectrometer. This robust method is suitable for researchers, scientists, and drug development professionals requiring accurate bioanalysis of this neuropeptide.

## Experimental Protocols

### Materials and Reagents

- **Leu-Enkephalin amide** (analytical standard)
- Stable Isotope Labeled (SIL) **Leu-Enkephalin amide** (Internal Standard, IS)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Human plasma (K2-EDTA)
- Polypropylene microcentrifuge tubes (1.5 mL)

## Standard and Quality Control (QC) Sample Preparation

- **Primary Stock Solutions:** Prepare 1 mg/mL stock solutions of **Leu-Enkephalin amide** and its corresponding SIL internal standard (IS) in LC-MS grade water.
- **Working Standard Solutions:** Serially dilute the primary stock solution with a 50:50 mixture of acetonitrile and water to prepare working standard solutions for the calibration curve (e.g., 10 ng/mL to 1000 ng/mL).
- **Working IS Solution:** Dilute the primary IS stock solution to a final concentration of 100 ng/mL in 50:50 acetonitrile/water.
- **Calibration Curve and QC Samples:** Spike blank human plasma with the appropriate working standard solutions to create calibration standards ranging from 0.1 to 100 ng/mL. Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.

## Plasma Sample Preparation Protocol

A simple protein precipitation method is employed for sample cleanup.[\[1\]](#)

- Aliquot 100  $\mu$ L of plasma sample (blank, calibration standard, QC, or unknown) into a 1.5 mL polypropylene tube.
- Add 10  $\mu$ L of the 100 ng/mL working IS solution to all tubes except the blank matrix.
- Add 300  $\mu$ L of cold acetonitrile containing 0.1% formic acid to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer 200  $\mu$ L of the supernatant to a clean vial for LC-MS/MS analysis.

## LC-MS/MS Analysis

The analysis is performed using a High-Performance Liquid Chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer.

## Liquid Chromatography Conditions

The chromatographic separation is achieved on a C18 column.<sup>[2]</sup><sup>[3]</sup>

Parameter	Condition
Column	C18, 2.1 x 50 mm, 3.5 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Injection Volume	10 µL
Column Temperature	40°C
LC Gradient	See Table 2

Table 1: Liquid Chromatography Conditions

Time (min)	% Mobile Phase B
0.0	5
0.5	5
4.0	60
4.1	95
5.0	95
5.1	5
7.0	5

Table 2: LC Gradient Program

## Mass Spectrometry Conditions

The mass spectrometer is operated in positive electrospray ionization (ESI) mode, with detection performed using Multiple Reaction Monitoring (MRM). Leu-enkephalin is a commonly used reference compound for instrument tuning and calibration.<sup>[4]</sup>

Parameter	Condition
Ionization Mode	Electrospray Ionization (ESI), Positive
Ion Spray Voltage	4500 V
Source Temperature	500°C
MRM Transitions	See Table 3
Collision Gas	Nitrogen

Table 3: Mass Spectrometry Conditions

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
Leu-Enkephalin Amide	555.3	425.2	100	25
Leu-Enkephalin Amide	555.3	397.2	100	28
SIL Leu-Enkephalin Amide (IS)	565.3 (example)	435.2 (example)	100	25

Table 4: MRM Transitions for **Leu-Enkephalin Amide** and its SIL-IS (Note: SIL-IS transitions are theoretical and depend on the specific labeled positions). The fragmentation of Leu-Enkephalin and its amide has been studied in detail, providing a basis for selecting optimal transitions.

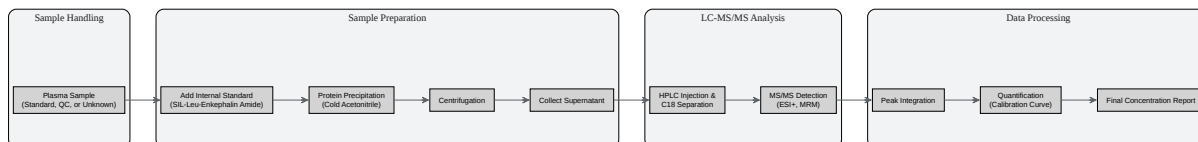
## Method Validation Summary

The bioanalytical method was validated according to regulatory guidelines. The validation assesses linearity, sensitivity, accuracy, precision, recovery, matrix effect, and stability.

Parameter	Result
Linearity Range	0.1 - 100 ng/mL ( $r^2 > 0.99$ )
Lower Limit of Quantification (LLOQ)	0.1 ng/mL
Intra-day Precision (%CV)	$\leq 15\%$ ( $\leq 20\%$ at LLOQ)
Inter-day Precision (%CV)	$\leq 15\%$ ( $\leq 20\%$ at LLOQ)
Accuracy (% Bias)	Within $\pm 15\%$ of nominal values ( $\pm 20\%$ at LLOQ)
Matrix Effect	Acceptable variability, CV $< 15\%$
Recovery	Consistent and reproducible across QC levels
Stability	Stable under bench-top, freeze-thaw, and long-term storage conditions

Table 5: Summary of Method Validation Parameters

## Workflow and Pathway Diagrams



node\_data

node\_analysis

node\_prep

node\_sample

LC-MS/MS Workflow for Leu-Enkephalin Amide Quantification

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## References

- 1. Determination of methionine-enkephalin and leucine-enkephalin by LC-MS in human plasma: Study of pre-analytical stability - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Preparation and Evaluation at the Delta Opioid Receptor of a Series of Linear Leu-Enkephalin Analogues Obtained by Systematic Replacement of the Amides - PMC [pmc.ncbi.nlm.nih.gov]

- 3. HPLC-MS/MS method development and validation for the determination of tetradecapeptide in human plasma | Tokareva | Drug development & registration [pharmjournal.ru]
- 4. Leucine enkephalin--a mass spectrometry standard - PubMed [pubmed.ncbi.nlm.nih.gov]
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